

Exemestane-13C,d3: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Exemestane-13C,d3

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core chemical properties of **Exemestane-13C,d3**, a stable isotope-labeled internal standard crucial for the accurate quantification of the aromatase inhibitor exemestane in complex biological matrices. This document details its fundamental chemical and physical characteristics, provides an in-depth experimental protocol for its use, and illustrates the key signaling pathway affected by its unlabeled counterpart.

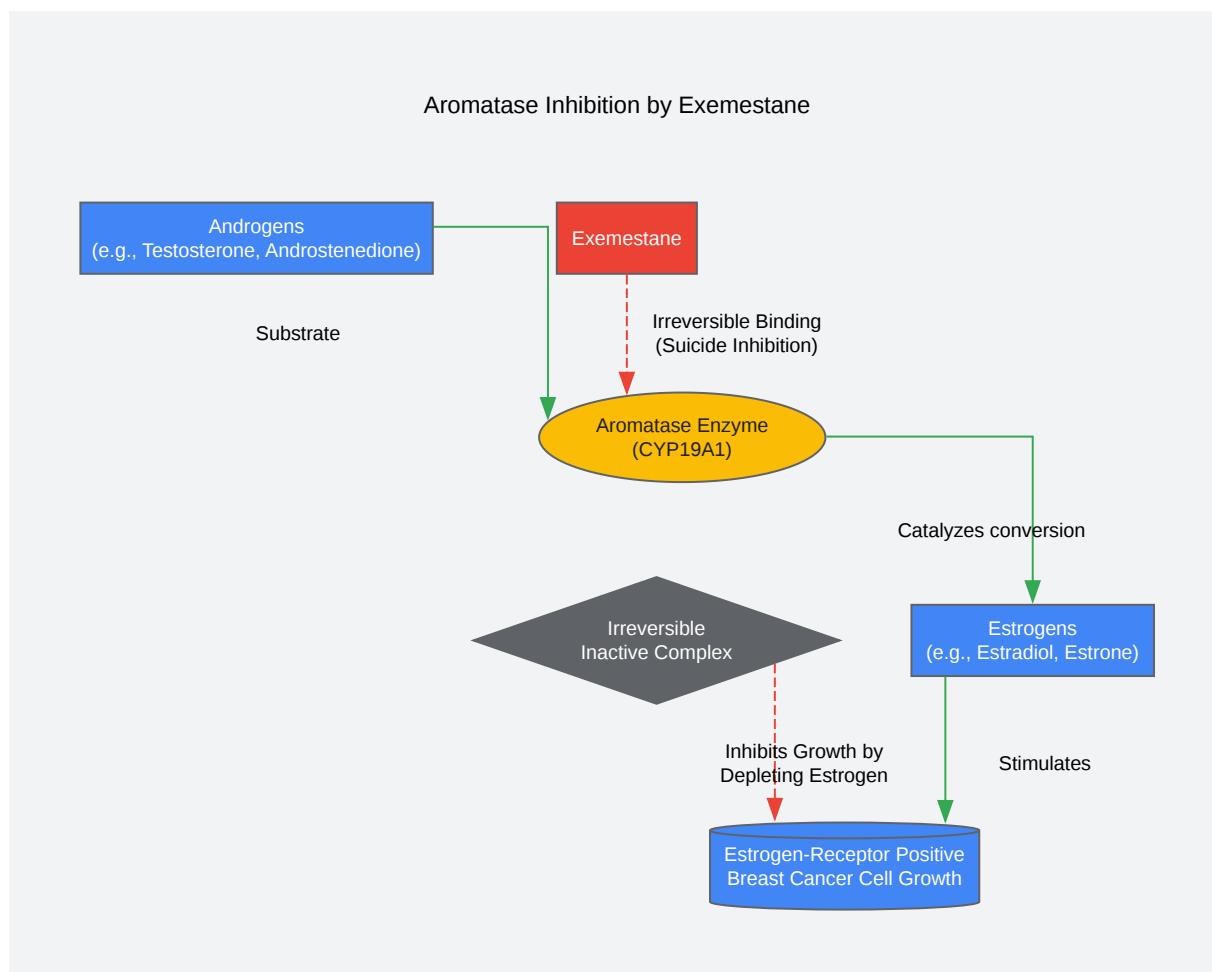
Core Chemical and Physical Properties

Exemestane-13C,d3 is a synthetic steroid analog that is isotopically labeled with one carbon-13 atom and three deuterium atoms. This labeling provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based analytical methods.

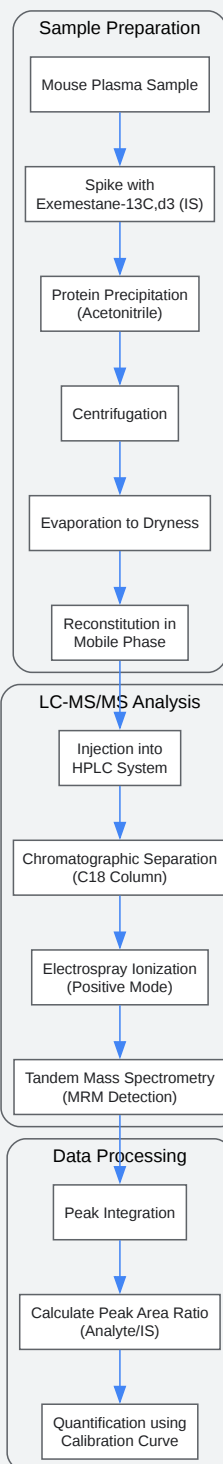
Property	Value	Citation(s)
Molecular Formula	C ₁₉ ¹³ CH ₂₀ D ₃ O ₂	[1]
Molecular Weight	300.41 g/mol	[1]
Appearance	White to slightly yellow crystalline powder	[2]
Purity (by HPLC)	>96.0%	[3]
Isotopic Enrichment	Information not consistently provided across sources.	
Solubility	Freely soluble in N,N-dimethylformamide; soluble in methanol.	[2]
Storage Conditions	Store at -20°C.	[4]
Stability	Stable for at least 4 years when stored at -20°C.	[4]

Mechanism of Action: Aromatase Inhibition

Exemestane, the unlabeled parent compound of **Exemestane-13C,d3**, functions as an irreversible, steroidal aromatase inhibitor.[5] Aromatase is a key enzyme in the biosynthesis of estrogens, catalyzing the conversion of androgens to estrogens.[6][7] In postmenopausal women, the primary source of estrogen is the aromatization of androgens in peripheral tissues.[7] By irreversibly binding to and inactivating aromatase, exemestane effectively suppresses estrogen production.[5][6] This mechanism of "suicide inhibition" is crucial in the treatment of hormone receptor-positive breast cancer, where tumor growth is stimulated by estrogen.[6]



LC-MS/MS Workflow for Exemestane Quantification

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